An In-depth Technical Guide to Diisobutyl Sulfide (CAS No. 592-65-4)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Isobutyl sulfide*
CAS No.:	*592-65-4*
Cat. No.:	*B146175*

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Core Identification and Physicochemical Properties

Di**isobutyl sulfide**, systematically named 1,1'-thiobis(2-methylpropane), is a dialkyl thioether with the chemical formula C8H18S.[1][2] Its unique branched structure, with two isobutyl groups attached to a central sulfur atom, dictates its distinct physical and chemical characteristics. The Chemical Abstracts Service (CAS) has assigned the registry number 592-65-4 to this compound.

The isobutyl groups introduce steric hindrance around the sulfur atom, influencing its reactivity and intermolecular interactions. This is in contrast to its linear isomer, di-n-butyl sulfide (CAS No. 544-40-1), and this structural nuance is critical in understanding its specific applications.

A summary of its key physicochemical properties is presented below for easy reference.

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Property	Value	Source(s)
CAS Number	592-65-4	[3]
Molecular Formula	C8H18S	[1][2]
Molecular Weight	146.29 g/mol	[3][4]
Appearance	Colorless to almost colorless clear liquid	[4]
Boiling Point	170-171 °C at 760 mmHg	[4][5][6]
Melting Point	-105.5 °C	[3][4]
Density	0.83 g/cm³	[4][6]
Refractive Index	1.4450 to 1.4490	[3][4]
Flash Point	52 °C	[3][4]
Water Solubility	Insoluble	[3][4]

These properties underscore di**isobutyl sulfide**'s nature as a relatively volatile, combustible liquid with low water solubility, making it suitable for applications in non-aqueous systems.

Synthesis of Di**isobutyl Sulfide**: A Mechanistic Approach

The synthesis of di**isobutyl sulfide**, like other symmetric thioethers, is most commonly achieved through a nucleophilic substitution reaction. A prevalent method involves the reaction of an alkali metal sulfide with an isobutyl halide.

General Synthesis Pathway

The underlying principle of this synthesis is the high nucleophilicity of the sulfide ion (S^{2-}), which readily attacks the electrophilic carbon of the isobutyl halide, displacing the halide ion.

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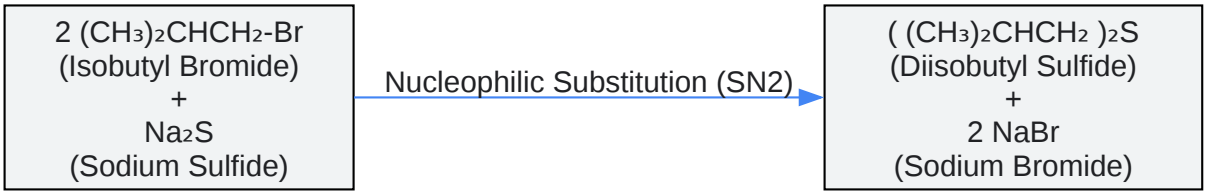

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Caption: General reaction scheme for the synthesis of di**isobutyl sulfide**.

Experimental Protocol: A Self-Validating System

While specific industrial synthesis protocols are often proprietary, a representative laboratory-scale synthesis can be extrapolated from general methods for dialkyl sulfides.[7] The following protocol is designed to be self-validating, with clear checkpoints for reaction progress and product purity.

Materials:

- Sodium sulfide (Na_2S)
- Isobutyl bromide ($(CH_3)_2CHCH_2Br$)
- Ethanol (as solvent)
- Diethyl ether (for extraction)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (for drying)

Step-by-Step Methodology:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium sulfide in ethanol. The use of ethanol as a solvent is crucial as it solubilizes the reactants to a sufficient extent to allow the reaction to proceed.

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- Nucleophilic Attack: Slowly add isobutyl bromide to the stirring solution. The reaction is typically exothermic, and the rate of addition may need to be controlled to maintain a gentle reflux. The reaction proceeds via an SN2 mechanism, where the sulfide ion displaces the bromide ion.

- Reaction Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC), observing the disappearance of the isobutyl bromide spot/peak.

- Workup and Extraction: After the reaction is complete, the mixture is cooled to room temperature. The ethanol is removed under reduced pressure. The residue is then partitioned between diethyl ether and water. Di**isobutyl sulfide**, being organic, will preferentially dissolve in the ether layer.

- Washing and Drying: The ether layer is washed with brine to remove any remaining water-soluble impurities. The organic layer is then dried over anhydrous magnesium sulfate.

- Purification: The diethyl ether is removed by distillation. The crude di**isobutyl sulfide** is then purified by fractional distillation under reduced pressure to yield the final product. The purity can be confirmed by GC analysis and spectroscopic methods.

Applications in Research and Industry

The unique properties of di**isobutyl sulfide** make it a valuable compound in several fields.

- Mining and Flotation: It acts as a selective flotation agent for the separation of non-ferrous metals such as copper and molybdenum.[2] Its hydrophobic nature and affinity for metal sulfides allow it to coat the desired mineral particles, making them amenable to froth flotation.

- Chemical Intermediate: Di**isobutyl sulfide** serves as a precursor in the synthesis of other organosulfur compounds.[2] For instance, it can be oxidized to diisobutyl sulfoxide and subsequently to diisobutyl sulfone, which may have applications in materials science and as specialty solvents.

- Specialty Chemicals: It is used as a raw material in the production of pesticides and rubber additives.[2]

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While direct applications in drug development are not widely documented, its role as a building block in organic synthesis means it could be a precursor to more complex molecules with potential biological activity.

Safety and Handling: A Precautionary Approach

Di**isobutyl sulfide** is a flammable liquid and vapor (H226). Therefore, it should be handled in a well-ventilated area, away from heat, sparks, and open flames.

Toxicological Data:

- A subcutaneous lowest published toxic dose (LDLo) in mice has been reported as 250 mg/kg.[3][5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses with side-shields or goggles are recommended.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn.
- Respiratory Protection: If working in an area with poor ventilation or with the potential for aerosol generation, a respirator with an organic vapor cartridge is advised.

In case of skin contact, immediately wash the affected area with soap and water. If inhaled, move to fresh air. In case of eye contact, flush with copious amounts of water. Always consult the Safety Data Sheet (SDS) before handling this chemical.

Spectroscopic Data for Structural Elucidation

Spectroscopic analysis is essential for confirming the identity and purity of di**isobutyl sulfide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While a publicly available, detailed peak list for the ^{1}H and ^{13}C NMR spectra of di**isobutyl sulfide** is not readily found in the search results, the expected chemical shifts and splitting patterns can be predicted based on its structure.

Caption: Numbering scheme for predicted NMR signals of di**isobutyl sulfide**.

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- ^{1}H NMR: One would expect to see a doublet for the six equivalent methyl protons (c), a multiplet for the two equivalent methine protons (b), and a doublet for the four equivalent methylene protons (a).
- ^{13}C NMR: Three distinct signals are expected, corresponding to the methyl, methine, and methylene carbons.

Mass Spectrometry (MS)

The mass spectrum of di**isobutyl sulfide** would show a molecular ion peak (M^+) at m/z = 146. Fragmentation patterns would likely involve the loss of isobutyl and smaller alkyl fragments.

Infrared (IR) Spectroscopy

The IR spectrum would be characterized by strong C-H stretching and bending vibrations in the region of 2850-3000 cm^{-1} and 1350-1470 cm^{-1}, respectively. The C-S stretching vibration is typically weak and falls in the range of 600-800 cm^{-1}.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Diisobutyl Sulfide (CAS No. 592-65-4)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146175/docs#an-in-depth-technical-guide-to-diisobutyl-sulfide-cas-no-592-65-4]

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